

Application Notes and Protocols for the Quantification of 4-Hydroxyisophthalic Acid

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Compound of Interest

Compound Name: 4-Hydroxyisophthalic acid

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This document provides detailed application notes and experimental protocols for the quantitative analysis of **4-Hydroxyisophthalic acid** (4-HIA), a compound relevant in pharmaceutical analysis, particularly as an impurity in salicylic acid preparations. The methods described include High-Performance Liquid Chromatography with UV detection (HPLC-UV), Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS), and Gas Chromatography-Mass Spectrometry (GC-MS).

Introduction to 4-Hydroxyisophthalic Acid

4-Hydroxyisophthalic acid (CAS 636-46-4), also known as 4-hydroxy-1,3-benzenedicarboxylic acid, is a phenolic dicarboxylic acid.^[1] Its quantification is crucial for quality control in pharmaceutical manufacturing and for studying its potential biological activities. The selection of an appropriate analytical method depends on the required sensitivity, selectivity, and the nature of the sample matrix.

Analytical Methods Overview

A summary of common analytical methods for 4-HIA quantification is presented below, with detailed protocols to follow.

Method	Principle	Common Application	Advantages	Disadvantages
HPLC-UV	Separation by reverse-phase chromatography and detection by UV absorbance.	Routine quality control of pharmaceuticals, impurity profiling.	Robust, cost-effective, widely available.	Lower sensitivity and selectivity compared to MS methods.
LC-MS/MS	Separation by liquid chromatography coupled with highly selective and sensitive mass spectrometric detection.	Bioanalysis (plasma, urine), trace-level impurity analysis.	High sensitivity, high selectivity, structural confirmation.	Higher equipment cost and complexity.
GC-MS	Separation of volatile derivatives by gas chromatography and detection by mass spectrometry.	Analysis in complex matrices where derivatization is feasible.	High chromatographic resolution.	Requires derivatization for non-volatile analytes like 4-HIA.

Quantitative Data Summary

The following table summarizes typical performance characteristics for the analytical methods described. Note: As specific validation data for **4-Hydroxyisophthalic acid** is not widely published, these values are based on typical performance for similar phenolic acids and should be confirmed during in-house method validation.

Parameter	HPLC-UV (Typical)	LC-MS/MS (Typical)
Linearity (R^2)	> 0.999	> 0.995
Limit of Detection (LOD)	0.1 - 0.5 $\mu\text{g/mL}$	0.01 - 0.1 ng/mL
Limit of Quantification (LOQ)	0.5 - 1.5 $\mu\text{g/mL}$	0.05 - 0.5 ng/mL
Accuracy (% Recovery)	98 - 102%	95 - 105%
Precision (% RSD)	< 2%	< 10%

Method 1: Quantification of 4-Hydroxyisophthalic Acid by HPLC-UV

This method is suitable for the quantification of 4-HIA in pharmaceutical preparations, particularly as an impurity in salicylic acid. The protocol is based on established USP methods for related substances.[\[2\]](#)

Experimental Protocol

1. Materials and Reagents

- **4-Hydroxyisophthalic acid** reference standard
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Ammonium acetate
- Formic acid
- Water (HPLC grade)
- Sample containing 4-HIA (e.g., salicylic acid drug substance)

2. Equipment

- High-Performance Liquid Chromatography (HPLC) system with a UV/Vis or Photodiode Array (PDA) detector.
- Reverse-phase C18 column (e.g., Waters XTerra RP18, 4.6 x 150 mm, 5 μ m).[3]
- Analytical balance
- Volumetric flasks and pipettes
- Syringe filters (0.45 μ m)

3. Chromatographic Conditions

- Column: Waters XTerra RP18, 4.6 x 150 mm, 5 μ m
- Mobile Phase: Acetonitrile and 10 mM Ammonium Acetate in water, adjusted to pH 3.0 with formic acid.
- Gradient Program:
 - 0-5 min: 10% Acetonitrile
 - 5-15 min: 10% to 50% Acetonitrile
 - 15-20 min: 50% Acetonitrile
 - 20.1-25 min: 10% Acetonitrile (re-equilibration)
- Flow Rate: 1.0 mL/min
- Column Temperature: 30 °C
- Detection Wavelength: 260 nm[3]
- Injection Volume: 10 μ L

4. Standard and Sample Preparation

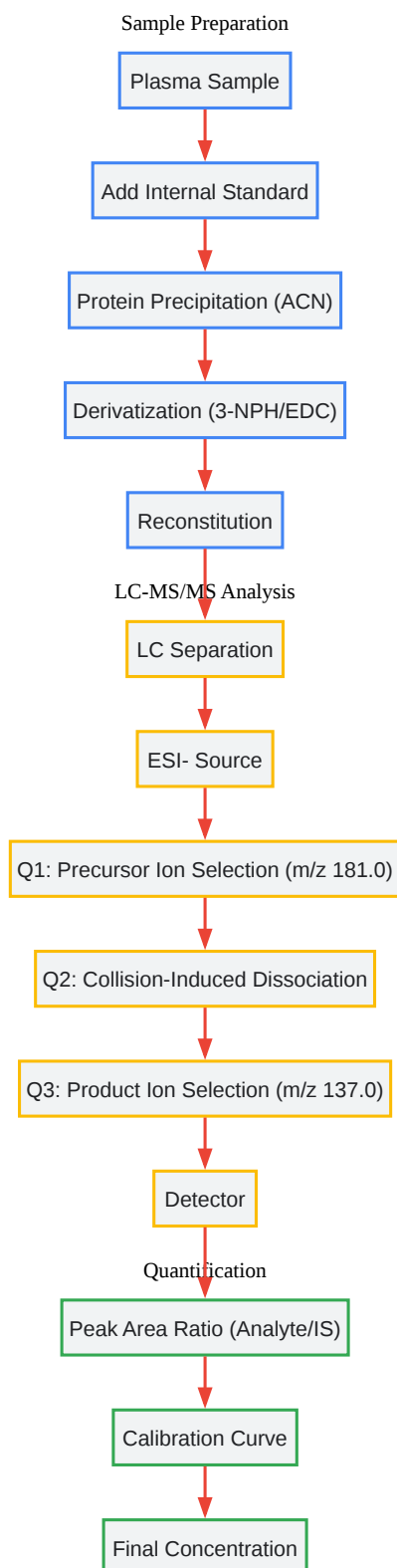
- **Standard Stock Solution (100 µg/mL):** Accurately weigh 10 mg of 4-HIA reference standard and dissolve in a 100 mL volumetric flask with methanol.
- **Calibration Standards:** Prepare a series of calibration standards (e.g., 0.5, 1, 5, 10, 25, 50 µg/mL) by diluting the stock solution with the mobile phase.
- **Sample Solution:** Accurately weigh a suitable amount of the sample, dissolve in methanol, and dilute with the mobile phase to an expected 4-HIA concentration within the calibration range. Filter the final solution through a 0.45 µm syringe filter before injection.

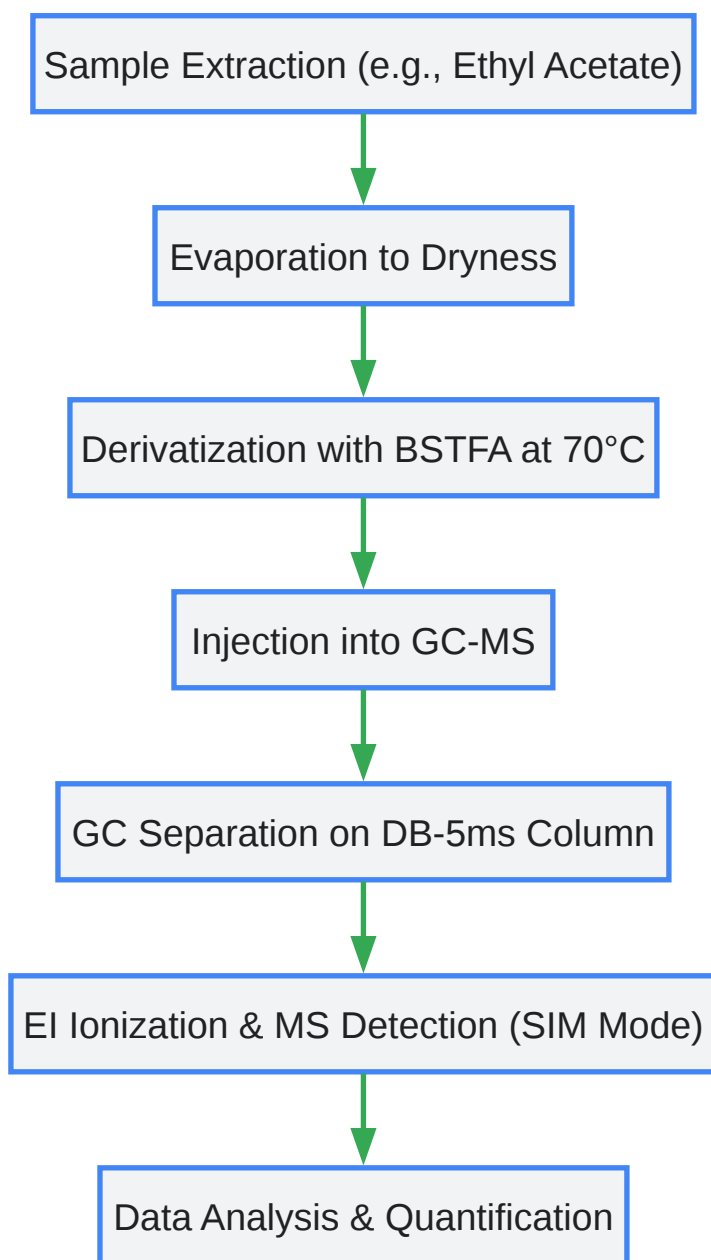
5. Data Analysis

- Construct a calibration curve by plotting the peak area of 4-HIA against the concentration of the calibration standards.
- Perform a linear regression analysis to obtain the equation of the line and the correlation coefficient (R^2).
- Determine the concentration of 4-HIA in the sample solution by interpolating its peak area from the calibration curve.

Experimental Workflow Diagram







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References

- 1. 4-Hydroxyisophthalic Acid [drugfuture.com]
- 2. 4-Hydroxyisophthalic acid phyproof® Reference Substance | PhytoLab [phyproof.phytolab.com]
- 3. researchgate.net [researchgate.net]
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